

Technical Guide: Acid Yellow 79 (CAS No. 12220-70-1)

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Compound of Interest

Compound Name: Acid Yellow 79

Cat. No.: B1175317

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For Researchers, Scientists, and Drug Development Professionals

Core Chemical and Physical Properties

Acid Yellow 79, also known as Acid Milling Yellow 4GL, is a double azo class synthetic dye.^[1] It presents as a dull yellowish-orange or yellow powder.^{[1][2]} It is primarily utilized for its coloring properties in various industries.

Structural and Molecular Data

Property	Value	Source
CAS Number	12220-70-1	^{[1][3][4][5]}
Molecular Formula	C47H40N10Na2O12S4	^{[1][3][5]}
Molecular Weight	1111.12 g/mol	^{[1][3]}
Chemical Class	Double Azo	^{[1][3]}

Physical and Chemical Properties

Property	Value	Source
Physical State	Dull Yellowish Orange Powder	[1]
Solubility	Soluble in water.[2][6] Solubility is enhanced by increased temperature and acidic conditions.[6]	[2][6]
Odor	Odorless	[1]

Fastness Properties

Property	Value	Source
Light Fastness	5-6	[2]
Washing Fastness	3-4	[2]

Experimental Protocols & Methodologies

General Synthesis Method

The manufacturing process for Acid Yellow 79 involves a multi-step chemical synthesis.[3][5]

- Reaction: 1,1-dimethyl-4,4'-dihydroxydiphenyl methane is reacted with 2 moles of 4-Aminophenol.[3]
- Diazotization: The resulting product from the first step undergoes diazotization.[3]
- Coupling: The diazo product is then coupled with 2 moles of 1-(3-Sulfophenyl)-3-methyl-5-pyrazolone to form the final Acid Yellow 79 dye.[3]

A slightly different synthesis route has also been described using o-aminobenzenesulfonyl chloride, 1-(3-sulfophenyl)-3-methyl-5-aminopyrazole, and bisphenol A as raw materials.[5] In this method, o-aminobenzenesulfonyl chloride is first diazotized and then coupled with 1-(3-sulfophenyl)-3-methyl-5-aminopyrazole.[5] This intermediate is then condensed with bisphenol A to yield the final product, which is subsequently salted out, filtered, dried, and crushed.[5]

Application in Textile Dyeing

Acid Yellow 79 is primarily used for dyeing wool, polyamide fibers, and their blended fabrics.[3] [7] It can also be used for coloring leather.[3][7] It is considered to have medium levelness and good discharge properties.[3][8]

Safety and Handling

Hazard Identification and Personal Protection

While not classified as a hazardous material for transport, standard chemical handling precautions are necessary.[1] It may cause sensitization by inhalation and skin contact.[1]

- **Handling:** Handle in a well-ventilated area.[9] Avoid the formation of dust and aerosols.[9] Wear suitable protective clothing, chemical-impermeable gloves, and eye/face protection.[1] [9]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[9] Keep away from foodstuff containers and incompatible materials.[9]

First-Aid Measures

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[9]
- **Skin Contact:** Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water.[9]
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[10]

Toxicological Information

Based on industry experience and published studies, Acid Yellow 79 is generally considered to be practically non-toxic.[1]

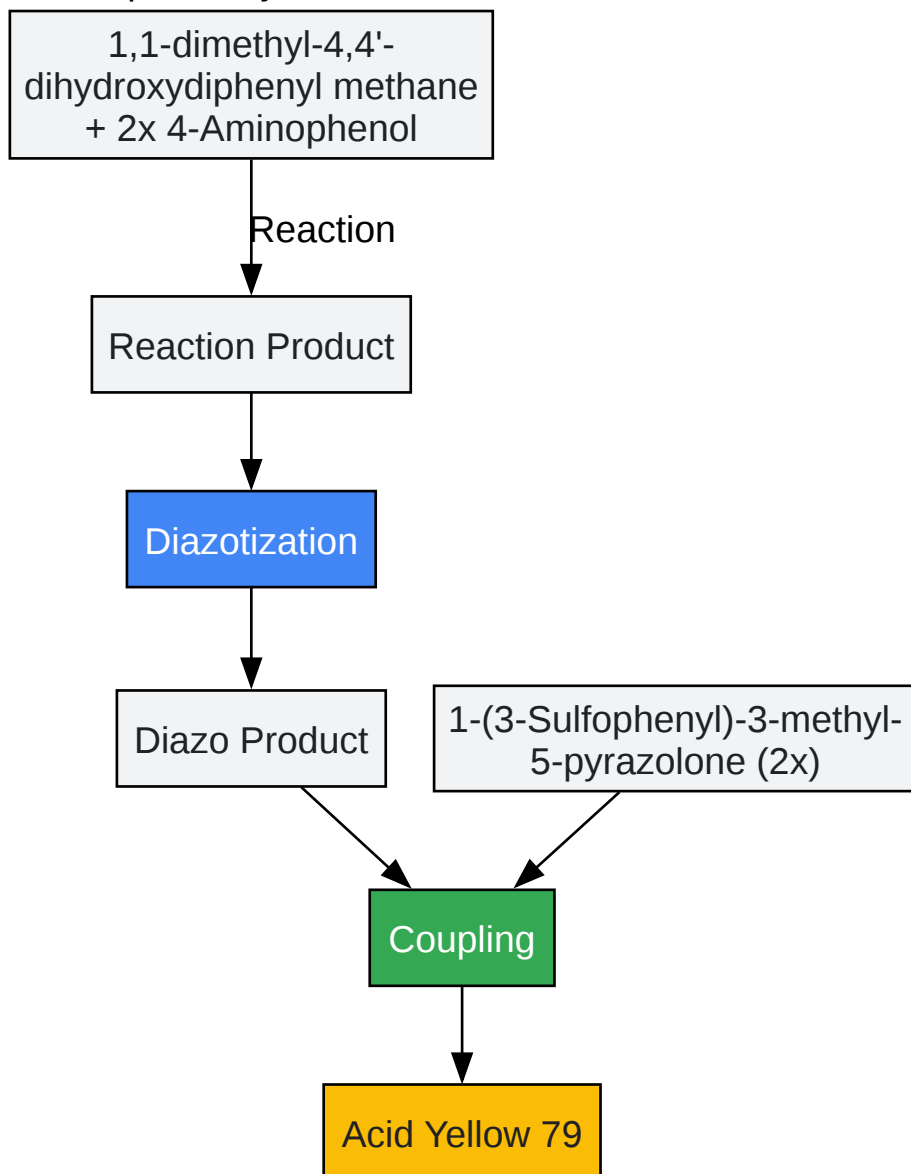
- **Acute Oral Toxicity (Rat LD50):** > 5000 mg/kg[1]
- **Skin Irritation (Rabbit):** Non-irritant[1]

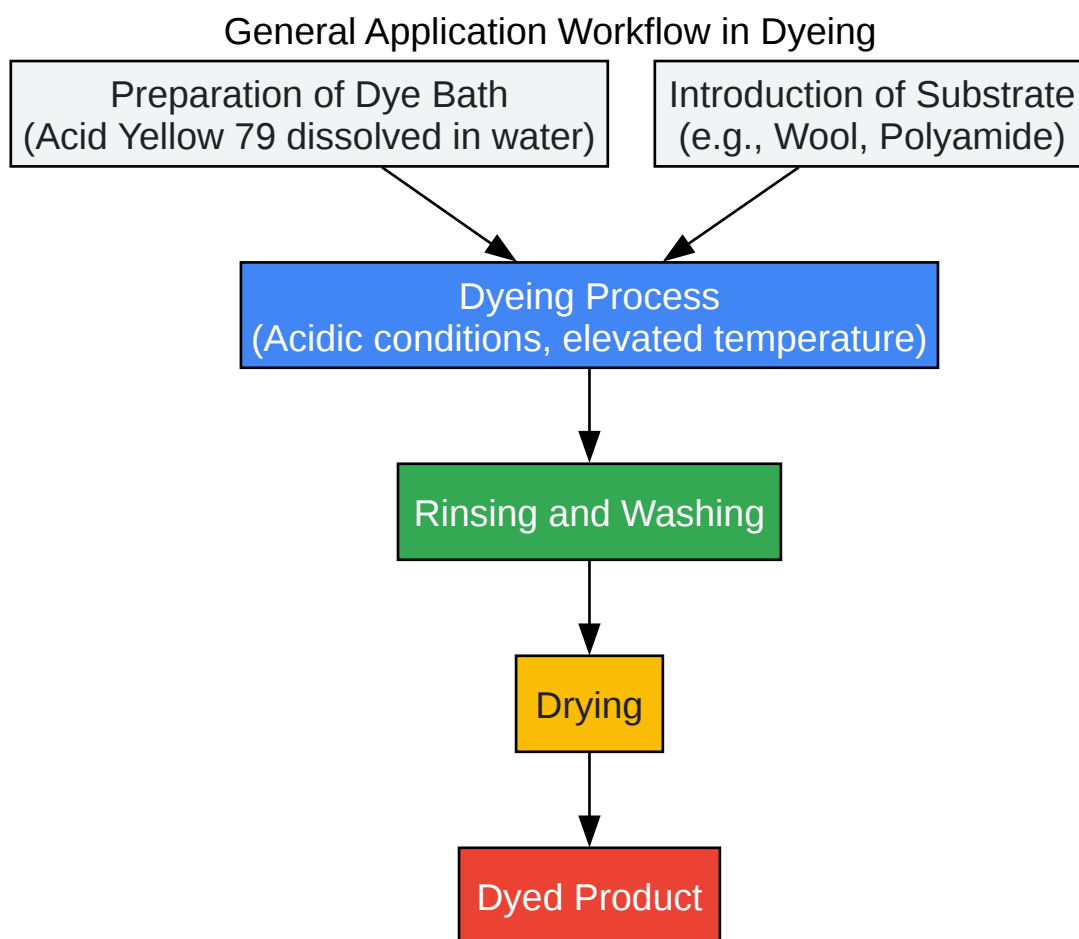
- Eye Irritation (Rabbit): Non-irritant[[1](#)]

Logical Relationships and Workflows

Synthesis Workflow

Simplified Synthesis Workflow for Acid Yellow 79





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- To cite this document: BenchChem. [Technical Guide: Acid Yellow 79 (CAS No. 12220-70-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175317#acid-yellow-79-cas-number-12220-70-1-technical-data]

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